

# solid-state structure of ethenyl ferrocene complexes

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**Compound Focus:** Ferrocene, ethenyl-

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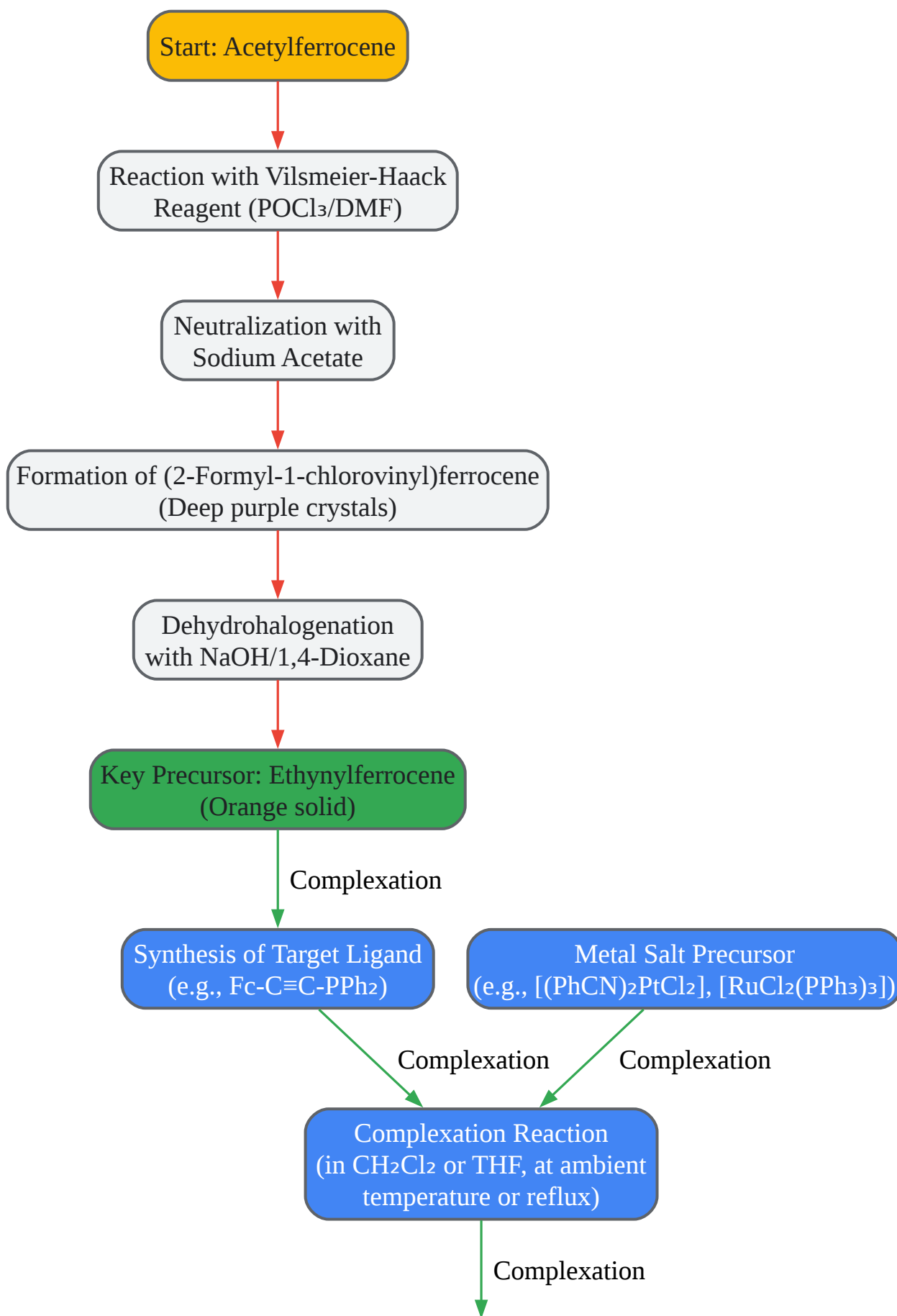
## Core Structural Features

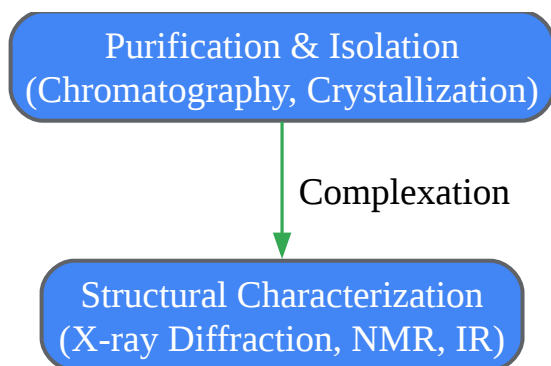
The solid-state architecture of these complexes is governed by several key factors:

- **Primary Coordination:** The ferrocene unit is typically functionalized with an ethenyl or ethynyl group, which is connected to a phosphine ligand (e.g.,  $-PPh_2$ ). This phosphine group then acts as an electron donor, coordinating to transition metal centers like gold (Au), platinum (Pt), or others [1] [2].
- **Role of the Bridge:** The **ethynyl group** is a rigid, linear spacer that can effectively mediate electronic communication between metal centers, making it a popular choice for studies on electron transfer [3] [4]. In contrast, the **ethenyl group** offers more conformational flexibility. Research indicates that ethenyl-bridged dyads can adopt both coplanar and orthogonal ring orientations in the solid state, influenced by offset  $\pi$ -stacking interactions between the polycyclic hydrocarbon rings [4].
- **Intermolecular Interactions:** Crystal packing is significantly influenced by non-covalent interactions. While amide-amide hydrogen bonding is common in some ferrocene derivatives [5], structures with ethynyl/ethenyl spacers are often stabilized by **offset  $\pi$ -stacking** between aromatic rings on adjacent molecules [4].

## Synthesis and Experimental Methodology

The synthesis generally follows a modular approach, creating the functionalized ferrocene ligand first, then complexing it with a metal. Below is a generalized experimental workflow.





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*Generalized synthesis and characterization workflow for ethynyl/ethynyl ferrocene complexes*

### General Experimental Protocol [6] [2]:

- **Atmosphere:** Perform all reactions under an inert atmosphere (argon or nitrogen) using standard Schlenk techniques.
- **Solvents:** Purify solvents beforehand (e.g., distill THF from sodium/benzophenone ketyl; distill dichloromethane from calcium hydride).
- **Ligand Synthesis:** For ethynyl ferrocene, a common precursor is synthesized from acetylferrocene via a Vilsmeier-Haack reaction to form (2-formyl-1-chlorovinyl)ferrocene, followed by dehydrohalogenation with sodium hydroxide in 1,4-dioxane [6].
- **Complexation:** React the functionalized ferrocene ligand (e.g., Fc-C≡C-PPh<sub>2</sub>) with a metal salt precursor (e.g., [ (PhCN)<sub>2</sub>PtCl<sub>2</sub> ] for Pt complexes or [RuCl<sub>2</sub>(PPh<sub>3</sub>)<sub>3</sub>] for Ru complexes) in a solvent like dichloromethane. Reactions often proceed at ambient temperature or under reflux.
- **Purification:** Isolate pure complexes using techniques like column chromatography (Silica Gel, eluting with hexane/DCM mixtures) and crystallization.
- **Characterization:** Confirm solid-state structure by **single-crystal X-ray diffraction**. Supplementary techniques include NMR spectroscopy, IR spectroscopy, and elemental analysis [2].

## Quantitative Structural Data

The table below summarizes key structural parameters from crystallographic studies.

Compound / Dyad Type	Bridging Group	Key Structural Features & Metrics	Citation
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| **General Ethynyl Dyads** (e.g., Fc-C≡C-Ar) | Ethynyl (-C≡C-) | Aromatic ring (Ar) is **orthogonal** to the Fc Cp ring; linear, rigid bridge. | [4] | | **General Ethenyl Dyads** (e.g., *trans*-Fc-CH=CH-Ar) | Ethenyl (-

CH=CH-) | Adopts both **coplanar** (e.g., with pyrenyl) and **orthogonal** (e.g., with anthryl) configurations. | [4] | | **cis-(((FcCC)₃P)₂PtCl₂)** (Fc = ferrocenyl) | Ethynyl-Phosphine | Pt center in a **square-planar** geometry; P–Pt–P bond angle of ~**94.6°**. | [2] | | **Heterotrimetallic Complexes** (e.g., with Au, Ru) | Ethynyl-Phosphine | FcCCPPh₂ unit bridges different metal centers; structural parameters confirmed by XRD. | [1] [2] |

## Application and Property Insights

The structure of these complexes directly enables their advanced applications:

- **Molecular Wires & Electronics:** The rigid, conjugated ethynyl bridge facilitates electronic communication between metal centers, which is crucial for developing molecular-scale electronic devices and studying electron transfer [3] [7].
- **Bioactive Agents:** Ferrocenyl-ethynyl phosphine metal complexes (e.g., of gold and platinum) show significant cytotoxicity against cancer cell lines (e.g., HeLa), with activity linked to the ferrocene group's reduction potential [8].
- **Electrochromic Materials:** Oxidation of the ferrocene unit in ethynyl/ethenyl dyads causes distinct changes in their electronic spectra (electrochromism), making them candidates for sensors and non-linear optical materials [4].

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